

Tilbroquinol in vitro vs in vivo correlation studies

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Compound Focus: Tilbroquinol

CAS No.: 7175-09-9

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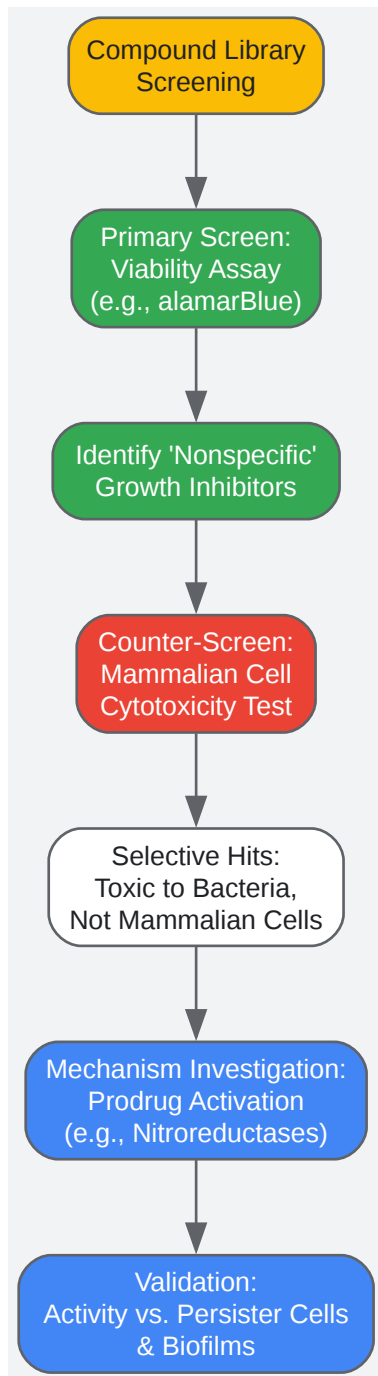
Tilbroquinol Profile and Available Data

Tilbroquinol is an older antiparasitic drug, and the available data is primarily foundational. The table below summarizes its key characteristics:

Attribute	Description
Drug Class	Hydroxyquinoline derivative [1]
Primary Indication	Intestinal amoebiasis (infection by <i>Entamoeba histolytica</i>); also used against <i>Vibrio cholerae</i> [2]
Administration	Oral [2]
Mechanism of Action	Not fully elucidated in the searched literature.
In Vitro Activity	Demonstrated against amoebae [2].
In Vivo/Clinical Use	Used for the treatment of intestinal amoebiasis in patients [2].
IVIVC Status	Specific correlation studies not found.

Experimental Models for Antiparasitic Prodrugs

While a direct IVIVC for **Tilbroquinol** is not documented, recent research into antimicrobial **prodrugs** (inactive compounds converted to active drugs in the body) outlines relevant modern methodologies that could be applied [3]. The workflow below illustrates a screening process used to identify prodrugs like **Tilbroquinol**:



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Key experimental details from this approach include [3]:

- **Viability Assay:** Uses a dye like **alamarBlue** to identify compounds that nonspecifically inhibit bacterial growth.
- **Cytotoxicity Counter-Screen:** Tests hits against mammalian cells (e.g., HEK-293T) to eliminate generally toxic compounds and identify selectively active ones.
- **Persister Cell Assays:** Evaluates the sterilizing activity of hits against dormant bacterial populations in **stationary-phase cultures** and **biofilms**, which are critical for eradicating chronic infections.

Research Implications and Alternatives

The lack of a documented IVIVC for **Tilbroquinol** likely reflects its development era and the challenges of studying older drugs. For your research:

- **Focus on Modern Analogs:** Research on newer hydroxyquinoline derivatives or related antiparasitic compounds may have more robust pharmacokinetic and pharmacodynamic data.
- **Explore Computational Methods:** If in vivo data is known but not publicly linked to in vitro results, **physiologically based pharmacokinetic (PBPK) modeling** could be explored to build a retrospective IVIVC.
- **Consult Specialized Databases:** Deep literature mining in specialized pharmaceutical science databases may uncover older, less-digitized studies.

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References

1. General Approach to Access Aldehyde Oxidase ... [pmc.ncbi.nlm.nih.gov]
2. Tilbroquinol | Antiparasite Agent [medchemexpress.com]
3. A Screen for and Validation of Prodrug Antimicrobials - PMC [pmc.ncbi.nlm.nih.gov]

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